

Personal protective equipment for handling 3,5-Dichlorosalicylaldehyde

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylaldehyde

Cat. No.: B181256

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Essential Guide to Handling 3,5-Dichlorosalicylaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **3,5-Dichlorosalicylaldehyde** (CAS No. 90-60-8). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Classification

3,5-Dichlorosalicylaldehyde is classified as a hazardous chemical.^[1] It is crucial to understand its primary hazards before handling.

GHS Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Signal Word: Warning^{[1][2][3]}

Pictogram:

- GHS07: Exclamation mark[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3,5-Dichlorosalicylaldehyde** to minimize exposure and ensure personal safety.

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for larger quantities or when splashing is possible.	Protects against serious eye irritation from dust or splashes. [1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). A lab coat or chemical-resistant apron should be worn. For extensive handling, impervious clothing is recommended.	Prevents skin irritation and absorption.[2][4]
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges (e.g., type P95 or P1 for nuisance exposures) if ventilation is inadequate or dust is generated.	Protects against respiratory tract irritation from inhaling dust.[2]

Safe Handling and Storage Procedures

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][2]
- Avoid the formation of dust and aerosols.[2]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]
- Avoid contact with skin and eyes.[1][2]
- Do not ingest.[1]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency and First-Aid Measures

Immediate and appropriate first-aid is crucial in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention if symptoms persist.[1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Call a physician immediately.[1][2]

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed.

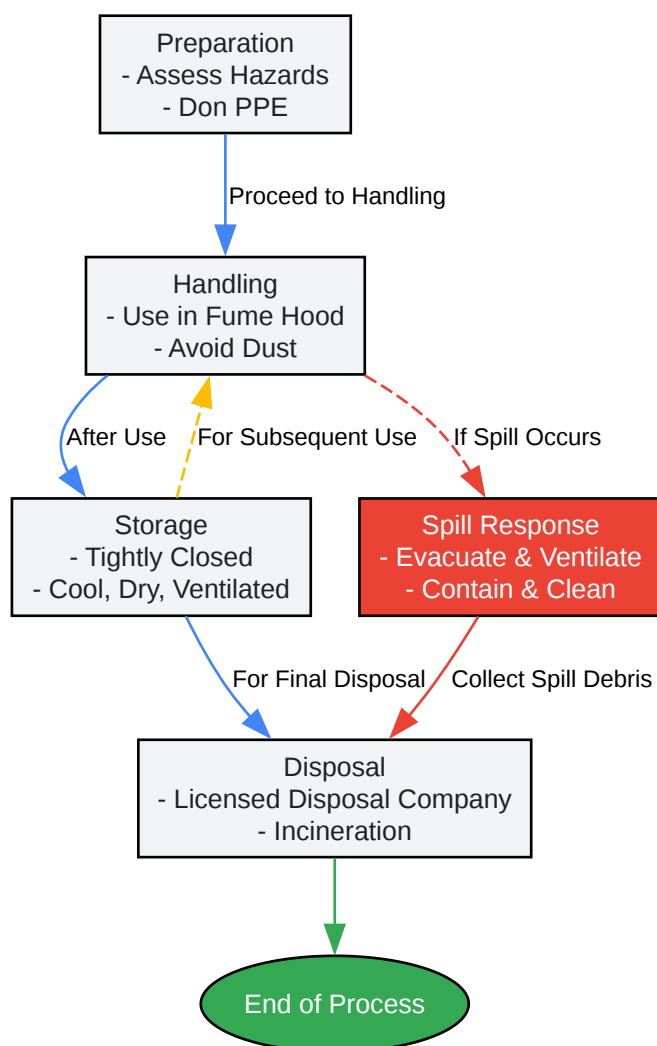
Spill Response:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use personal protective equipment.^[2] Sweep up the spilled solid material, avoiding dust generation, and shovel it into a suitable, labeled container for disposal.^{[1][2]}
- Clean: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.^[2]
- One disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.^[2]
- Contaminated packaging should be disposed of as unused product.^[2]
- Do not let the product enter drains.^[2]

Workflow for Handling 3,5-Dichlorosalicylaldehyde



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Caption: Workflow for the safe handling and disposal of **3,5-Dichlorosalicylaldehyde**.

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